

# Application Note: Preparation of Tacrolimus (FK-506) Stock Solution in DMSO

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## Compound of Interest

Compound Name: 101536-55-4

CAS No.: 101536-55-4

Cat. No.: B612601

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**Abstract:** This document provides a comprehensive, field-tested protocol for the preparation, storage, and handling of Tacrolimus (also known as FK-506) stock solutions using dimethyl sulfoxide (DMSO) as the solvent. The guide is intended for researchers, scientists, and drug development professionals who require accurate and stable solutions of this potent immunosuppressant for experimental use. The protocol emphasizes safety, scientific rationale, and best practices to ensure solution integrity and experimental reproducibility.

## Scientific Introduction & Rationale

Tacrolimus (FK-506) is a powerful macrolide lactone immunosuppressant isolated from the bacterium *Streptomyces tsukubaensis*.<sup>[1][2]</sup> Its primary mechanism of action involves the inhibition of calcineurin, a critical enzyme in the T-lymphocyte activation pathway.<sup>[1][3]</sup> By binding to the immunophilin FKBP12, Tacrolimus forms a complex that effectively halts the calcineurin-mediated dephosphorylation of the nuclear factor of activated T-cells (NF-AT), thereby preventing the transcription of interleukin-2 (IL-2) and other pro-inflammatory cytokines.<sup>[3]</sup>

Due to its potent biological activity, Tacrolimus is a cornerstone of research in immunology, transplantation biology, and the study of inflammatory diseases. However, its utility in in vitro and in vivo models is hampered by its extremely low solubility in aqueous solutions.[1][4] To overcome this, a concentrated stock solution must be prepared in a suitable organic solvent.

**Choice of Solvent: Dimethyl Sulfoxide (DMSO)** Dimethyl sulfoxide (DMSO) is the solvent of choice for Tacrolimus for several key reasons:

- **High Solubilizing Power:** Tacrolimus is freely soluble in DMSO at high concentrations (e.g., up to 120 mg/mL), allowing for the creation of highly concentrated, space-efficient stock solutions.[5][6]
- **Inertness:** DMSO is a relatively inert solvent that does not typically react with dissolved compounds under standard storage conditions.
- **Miscibility:** DMSO is miscible with a wide range of aqueous buffers and cell culture media, facilitating the easy dilution of the stock solution to final working concentrations for experiments.

This guide provides a validated methodology to produce a stable, reliable Tacrolimus stock solution.

## Safety & Handling Precautions

Working with Tacrolimus and DMSO requires strict adherence to safety protocols due to the inherent hazards of both substances.

- **Tacrolimus (FK-506):**
  - **High Potency & Toxicity:** Tacrolimus is a potent pharmaceutical ingredient that is toxic if swallowed.[7][8][9] It is also suspected of damaging fertility or the unborn child.[9]
  - **Handling:** All handling of solid Tacrolimus powder must be performed within a certified chemical fume hood or a biological safety cabinet (BSC) to prevent inhalation of airborne particles.[10] Personal Protective Equipment (PPE), including a lab coat, safety goggles, and double nitrile gloves, is mandatory.[11][12]

- Dimethyl Sulfoxide (DMSO):
  - Transdermal Carrier: DMSO is readily absorbed through the skin and can act as a carrier for other dissolved chemicals, facilitating their entry into the body.[13][14][15] This property makes meticulous handling imperative to prevent systemic exposure to Tacrolimus.
  - Irritant Properties: DMSO can cause skin and eye irritation.[13]
  - Combustibility: It is a combustible liquid and should be kept away from heat and open flames.[14][15]

Always consult the latest Safety Data Sheets (SDS) for both Tacrolimus and DMSO before beginning any work.[7][8][9][11][16]

## Physicochemical Data & Materials

Accurate preparation begins with accurate data. The properties of Tacrolimus and DMSO are summarized below.

Property	Tacrolimus (FK-506)	Dimethyl Sulfoxide (DMSO)
Chemical Formula	C <sub>44</sub> H <sub>69</sub> NO <sub>12</sub>	C <sub>2</sub> H <sub>6</sub> OS
Molecular Weight	804.02 g/mol [2][5]	78.13 g/mol
Appearance	White to off-white crystalline powder[1]	Clear, colorless liquid
Melting Point	127-129 °C[4]	18.5 °C
Solubility in DMSO	Freely soluble; ≥100 mg/mL[1][17]	Miscible
Primary Hazards	Toxic if swallowed, reproductive toxin[7][9]	Skin/eye irritant, combustible, transdermal carrier[13][14]

Required Materials & Equipment:

- Tacrolimus powder (≥98% purity)

- Anhydrous/Biotechnology-grade Dimethyl Sulfoxide (DMSO)
- Analytical balance (readable to 0.1 mg or better)
- Chemical fume hood or Class II Biological Safety Cabinet
- Calibrated micropipettes and sterile, filtered tips
- Sterile, amber glass or polypropylene cryovials with screw caps
- Vortex mixer
- Personal Protective Equipment (PPE): Lab coat, safety goggles, nitrile gloves

## Detailed Protocol: Preparing a 10 mM Tacrolimus Stock

This protocol describes the preparation of a 10 mM stock solution, a common concentration for laboratory use. The principles can be adapted for other concentrations.

### Step 1: Pre-Protocol Calculations (Trustworthiness)

The cornerstone of a reliable stock solution is an accurate calculation. The formula to determine the required mass of Tacrolimus is:

$$\text{Mass (mg)} = [\text{Desired Concentration (mM)}] \times [\text{Final Volume (mL)}] \times [\text{Molecular Weight (g/mol)}] / 1000$$

- Example for 2 mL of a 10 mM stock:
  - $\text{Mass (mg)} = 10 \text{ mM} \times 2 \text{ mL} \times 804.02 \text{ g/mol} / 1000$
  - $\text{Mass (mg)} = 16.08 \text{ mg}$

Always perform this calculation before entering the laboratory to ensure efficiency and safety.

### Step 2: Weighing the Tacrolimus Powder

- Don all required PPE and perform all work inside a chemical fume hood or BSC.

- Place a piece of weigh paper or a weigh boat on the analytical balance and tare the scale to zero.
- Carefully weigh out the calculated mass of Tacrolimus powder (e.g., 16.08 mg) onto the tared paper/boat.
- Record the exact mass weighed. This is crucial for calculating the precise final concentration of your stock solution.

### Step 3: Solubilization

- Carefully transfer the weighed Tacrolimus powder into a sterile, appropriately sized amber vial (e.g., a 4 mL vial for a 2 mL final volume). Ensure no powder is lost during the transfer.
- Using a calibrated micropipette, add the calculated volume of anhydrous DMSO (e.g., 2 mL) to the vial.
- Securely cap the vial.
- Vortex the solution for 30-60 seconds. Visually inspect the solution against a light source to ensure all solid particles have dissolved. The final solution should be clear and colorless. If dissolution is slow, gentle warming in a 37°C water bath or brief sonication can be used to assist.<sup>[17]</sup>

### Step 4: Labeling and Documentation

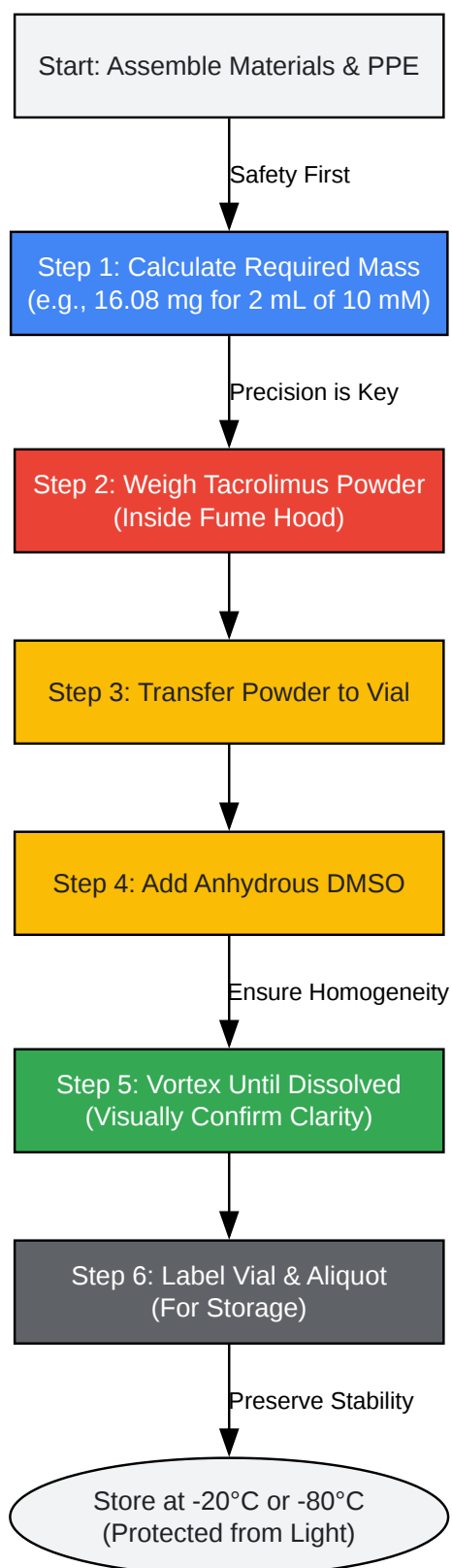
Proper labeling is critical for sample integrity and laboratory safety. The vial label must include:

- Compound Name: Tacrolimus (FK-506)
- Final Concentration: (e.g., 10 mM)
- Solvent: 100% DMSO
- Date of Preparation
- Your Initials

- Storage Conditions: -20°C

## Experimental Workflow Diagram

The following diagram illustrates the logical flow of the Tacrolimus stock solution preparation protocol.



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